

Application Note: High-Fidelity Solid-Phase Peptide Synthesis of Sulfated Hirudin (55-65)

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Compound of Interest

Compound Name: *Hirudin (55-65) (sulfated)*

Cat. No.: *B12390937*

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Abstract & Strategic Overview

This Application Note details the protocol for the synthesis of Sulfated Hirudin (55-65), a critical C-terminal fragment of the thrombin inhibitor Hirudin. The sequence H-Asp-Phe-Glu-Glu-Ile-Pro-Glu-Glu-Tyr(SO₃H)-Leu-Gln-OH contains a sulfotyrosine residue at position 63 (relative to the full protein), which is essential for high-affinity binding to the thrombin anion-binding exosite.

The Core Challenge: The sulfate ester on Tyrosine is highly acid-labile. Standard Solid-Phase Peptide Synthesis (SPPS) cleavage protocols utilizing 95% Trifluoroacetic Acid (TFA) at room temperature will cause rapid desulfation (hydrolysis), yielding the non-sulfated analog.

The Solution: This protocol utilizes the "Cassette Strategy" with Fmoc-Tyr(SO₃Na)-OH combined with a strictly temperature-controlled "Cold-TFA" cleavage and neutral-pH purification. This approach balances the kinetic requirement to remove side-chain protecting groups (tBu, Trt) while thermodynamically preserving the sulfate ester.

Chemical Logic & Mechanism

The success of this synthesis relies on manipulating the reaction kinetics of acidolysis.

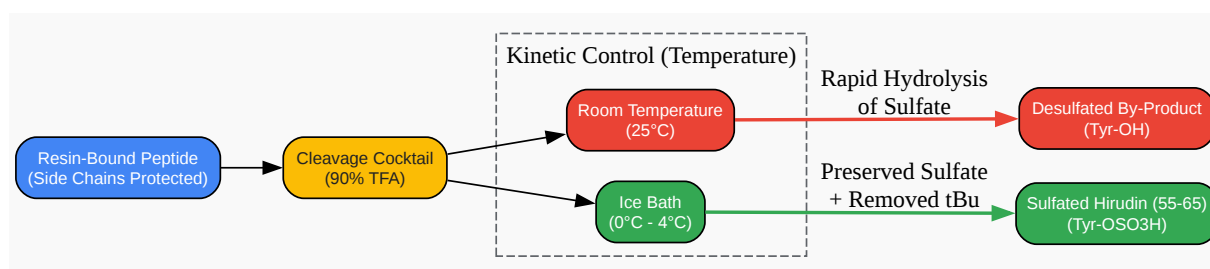
- Deprotection (Desired): Removal of tert-butyl (tBu) esters from Asp/Glu and Trityl (Trt) from Gln requires high acid concentration.
- Desulfation (Undesired): Hydrolysis of the Tyr-O-SO₃H bond is acid-catalyzed but temperature-dependent.

By lowering the temperature to 0°C, we significantly retard the rate of desulfation (

) while maintaining a sufficient rate for deprotection (

), creating a kinetic window for successful isolation.

Figure 1: Reaction Logic & Pathway



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Caption: Kinetic competition between deprotection and desulfation. Low temperature favors sulfate retention.

Materials & Reagents

Critical Reagents

Component	Specification	Purpose
Resin	Wang Resin (0.4–0.6 mmol/g)	Generates C-terminal Acid (Native Sequence). Low loading preferred to prevent aggregation.
Sulfated AA	Fmoc-Tyr(SO ₃ Na)-OH	The "Cassette" building block. Sodium salt is preferred over barium salts for solubility.
Coupling Agent	HATU / HOAt	High-efficiency coupling to minimize deletion sequences.
Base	DIEA (Diisopropylethylamine)	Activator base.
Cleavage Acid	TFA (HPLC Grade)	Main cleavage reagent.
Scavengers	TIPS (Triisopropylsilane), Water	Quench reactive carbocations (tBu ⁺). Avoid Thiols (EDT) if possible, as they can sometimes reduce sulfates or complicate purification.

Detailed Protocol

Phase 1: Resin Loading & Assembly

Standard Fmoc SPPS cycles are used, but specific care is needed for the sulfated tyrosine.

- Resin Swelling: Swell Wang resin in DCM for 30 min, then wash with DMF.
- First AA Loading (Gln): Couple Fmoc-Gln(Trt)-OH using MSNT/Melm or standard symmetric anhydride method to Wang resin. Target loading: 0.5 mmol/g.
- Elongation Cycles (Residues 64 -> 55):
 - Deprotection: 20% Piperidine in DMF (2 x 5 min). Wash thoroughly (5x DMF).
 - Coupling: 4 eq. Fmoc-AA-OH, 3.9 eq. HATU, 8 eq. DIEA in DMF. Reaction time: 45 min.

- Critical Step: Coupling Fmoc-Tyr(SO₃Na)-OH (Residue 63):
 - Dissolve Fmoc-Tyr(SO₃Na)-OH in minimum DMF.
 - Use HATU/DIEA activation.
 - Double Couple this residue to ensure completion, as the bulky sulfate group can sterically hinder the reaction.
 - Note: The sulfate group is stable to Piperidine (basic conditions).
- Final Deprotection: Remove the N-terminal Fmoc group (Asp55).
- Drying: Wash resin with DCM (5x) and MeOH (2x). Dry under high vacuum overnight.

Phase 2: The "Cold-Cocktail" Cleavage (CRITICAL)

This step defines the success of the synthesis.

- Preparation: Pre-chill the cleavage cocktail (90% TFA, 5% TIPS, 5% H₂O) to 0°C in an ice bath.
- Execution:
 - Place the dry resin in a reaction vessel submerged in the ice bath.
 - Add the cold cocktail to the resin.
 - Stir/agitate at 0°C for 15 minutes.
 - Allow the reaction to warm slightly to 4°C (refrigerator) or keep on ice for a maximum of 2 hours.
 - Warning: Do NOT let the reaction exceed 15°C. Do NOT exceed 2.5 hours total time.
- Precipitation:
 - Filter the resin directly into cold Diethyl Ether (-20°C).

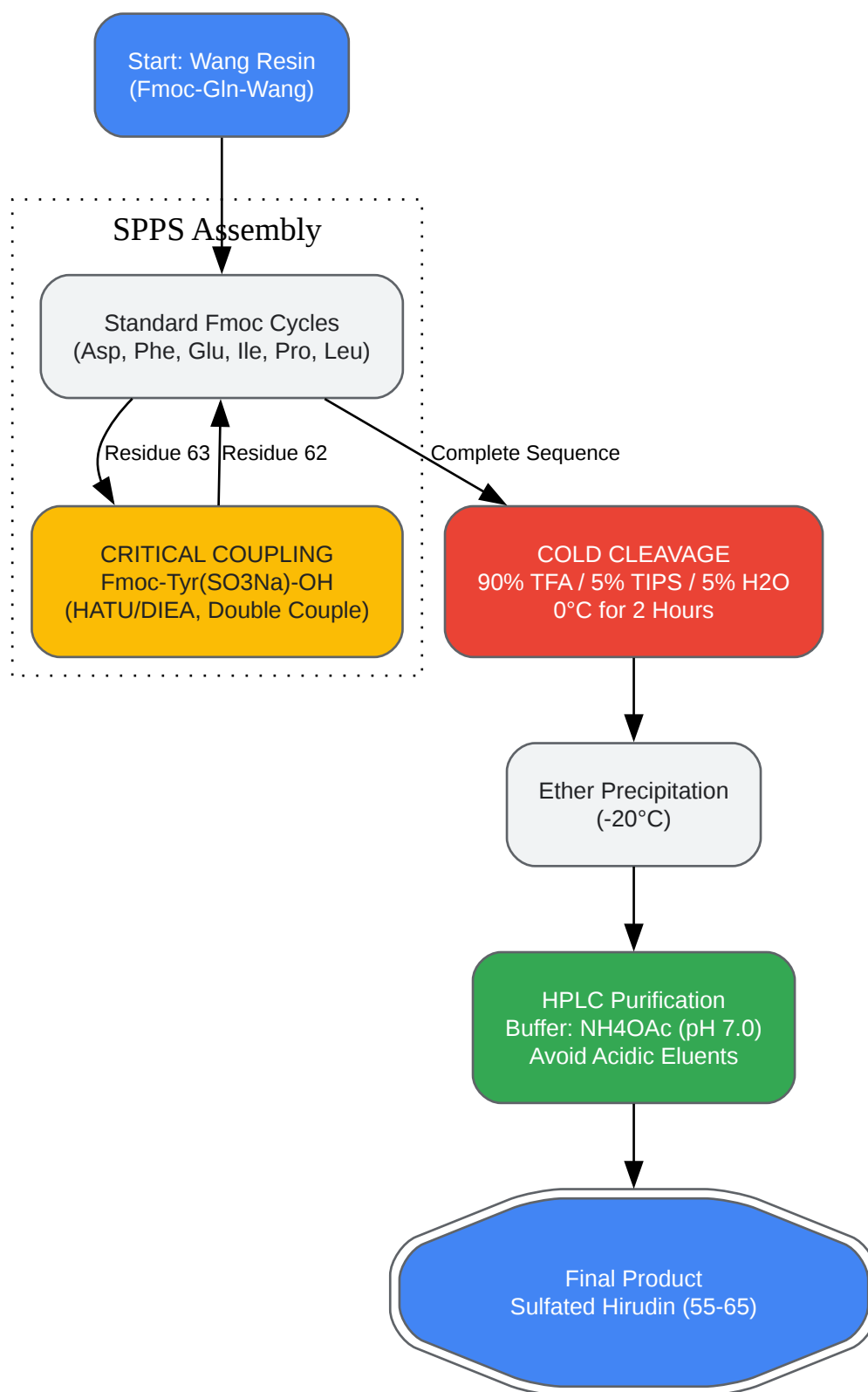
- Centrifuge (3000 rpm, 4°C, 5 min) to pellet the peptide.
- Decant ether.^[1] Wash pellet 2x with cold ether.

Phase 3: Purification & Analysis

Acidic HPLC buffers (0.1% TFA) can cause desulfation during fraction collection and drying. A neutral pH strategy is recommended.

- Dissolution: Dissolve the crude pellet in 50mM Ammonium Acetate (pH 7.0) / 10% Acetonitrile. Verify pH is > 6.0.
- Preparative HPLC Conditions:
 - Column: C18 Reverse Phase.^[2]
 - Buffer A: 10mM Ammonium Acetate in Water (pH 6.5–7.0).
 - Buffer B: Acetonitrile.^[3]
 - Gradient: 5% to 40% B over 30 min.
 - Note: If TFA buffers must be used for resolution, keep fractions on ice and lyophilize immediately. Do not leave in solution.
- Salt Exchange: The peptide will exist as the ammonium salt. If Sodium salt is required, perform ion exchange or diafiltration.

Experimental Workflow Diagram



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Caption: Step-by-step workflow emphasizing the critical cold cleavage and neutral purification steps.

Troubleshooting & QC

Issue	Observation (MS/HPLC)	Root Cause	Corrective Action
Desulfation	Mass shift -80 Da observed.	Cleavage too warm or too long. Acidic HPLC.	Strictly maintain 0°C during cleavage. Switch to Ammonium Acetate buffer for HPLC.
Incomplete Coupling	Deletion sequences (N-1).	Steric hindrance of Sulfate group.	Double couple Tyr(SO ₃) and the subsequent residue (Glu62). Use HATU.
Incomplete Deprotection	Mass shift +56 Da (tBu) or +243 Da (Trt).	Cleavage too short/cold.	Extend cleavage to 2.5 hours at 4°C. Do not exceed room temp.

Analytical Validation

- Mass Spectrometry: ESI-MS in Negative Mode is recommended. The sulfate group ionizes well in negative mode (), and the loss of sulfate () is easily monitored.
- Theoretical Mass: Calculate the exact mass of the sulfated vs. non-sulfated species.
 - Hirudin 55-65 (Sulfated): MW ~1468.4 Da
 - Hirudin 55-65 (Desulfated): MW ~1388.4 Da

References

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